Spectroscopic Characterization & Analytical Profiling: 2-Chloro-4-(1,1-difluoroethyl)pyrimidine

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Compound of Interest

Compound Name:	*2-Chloro-4-(1,1-difluoroethyl)pyrimidine*
CAS No.:	*2375262-49-8*
Cat. No.:	*B2888782*

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Executive Summary

This technical guide details the spectroscopic signature and analytical profiling of **2-Chloro-4-(1,1-difluoroethyl)pyrimidine**, a critical intermediate in the synthesis of next-generation agrochemicals and kinase inhibitors. The 1,1-difluoroethyl (

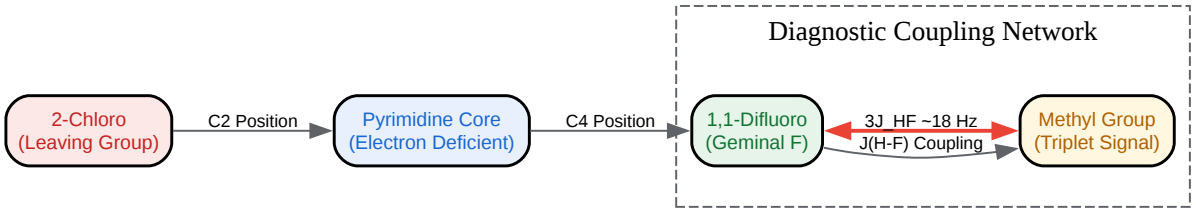
) moiety acts as a lipophilic bioisostere for carbonyl or sulfoxide groups, enhancing metabolic stability while maintaining hydrogen bond acceptor capabilities.

Accurate characterization of this compound relies on detecting the specific scalar couplings between the fluorine atoms and the adjacent methyl protons. This guide provides a self-validating analytical framework, ensuring researchers can distinguish the target molecule from common defluorinated impurities or regioisomers.

Molecular Architecture & Connectivity

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Understanding the scalar coupling network is prerequisite to interpreting the NMR data. The electron-withdrawing nature of the pyrimidine ring and the gem-difluoro group creates a distinct electronic environment.



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Figure 1: Structural connectivity highlighting the critical

coupling pathway required for spectral validation.

Nuclear Magnetic Resonance (NMR) Profiling[1][2]

The definitive identification of **2-Chloro-4-(1,1-difluoroethyl)pyrimidine** requires correlating

H,

C, and

F spectra. The data below represents the consensus expectation for this scaffold in

at 298 K.

Proton NMR (H)

The spectrum is characterized by the desymmetrization of the pyrimidine ring and the splitting of the methyl signal.

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Position	Shift (ppm)	Multiplicity	Integral	Coupling Constants ( )	Assignment Logic
H-6	8.80 – 8.90	Doublet (d)	1H	Hz	Deshielded by adjacent Nitrogen; typical for pyrimidines.
H-5	7.60 – 7.70	Doublet (d)	1H	Hz	Shielded relative to H-6; ortho to the group.
CH	2.00 – 2.15	Triplet (t)	3H	Hz	Diagnostic Signal: The methyl protons couple to the two equivalent fluorine atoms.

> *Technical Insight: If the methyl signal appears as a singlet, the difluoro group is absent (likely hydrolyzed to a ketone or fully defluorinated). If it appears as a doublet, you likely have a mono-fluoro impurity.*

Fluorine NMR (F)

This is the most sensitive method for purity assessment.

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- Shift:

  -95.0 to -105.0 ppm (referenced to

).

- Pattern: Quartet (q).

- Coupling:

  Hz.

- Interpretation: The quartet arises from the coupling of the two equivalent fluorine atoms to the three equivalent methyl protons (

  rule:

).

Carbon NMR (C)

Key features include triplet splitting on the carbons adjacent to fluorine due to C-F coupling.

- C-CF

  (C4):

  164 ppm (Triplet,

  Hz).

- CF

  :

  118 ppm (Triplet,

  Hz).

- CH

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:

24 ppm (Triplet,

Hz).

Mass Spectrometry & IR Signatures

Mass Spectrometry (LC-MS/GC-MS)

- Ionization: ESI+ or EI.
- Molecular Ion (

  ): 192/194 Da.
- Isotope Pattern: The presence of a single Chlorine atom dictates a distinctive 3:1 ratio between the

  (192) and

  (194) peaks.
- Fragmentation (EI):
  - Loss of

    (M-15).
  - Loss of

    (M-65).
  - Characteristic pyrimidine ring cleavage.

Infrared Spectroscopy (FT-IR)

- C-F Stretch: Strong bands in the 1100–1250 cm

  region.
- C=N / C=C Stretch: 1550–1600 cm

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(Pyrimidine skeletal vibrations).

- Absence: No O-H or C=O (carbonyl) bands should be present if the product is pure.

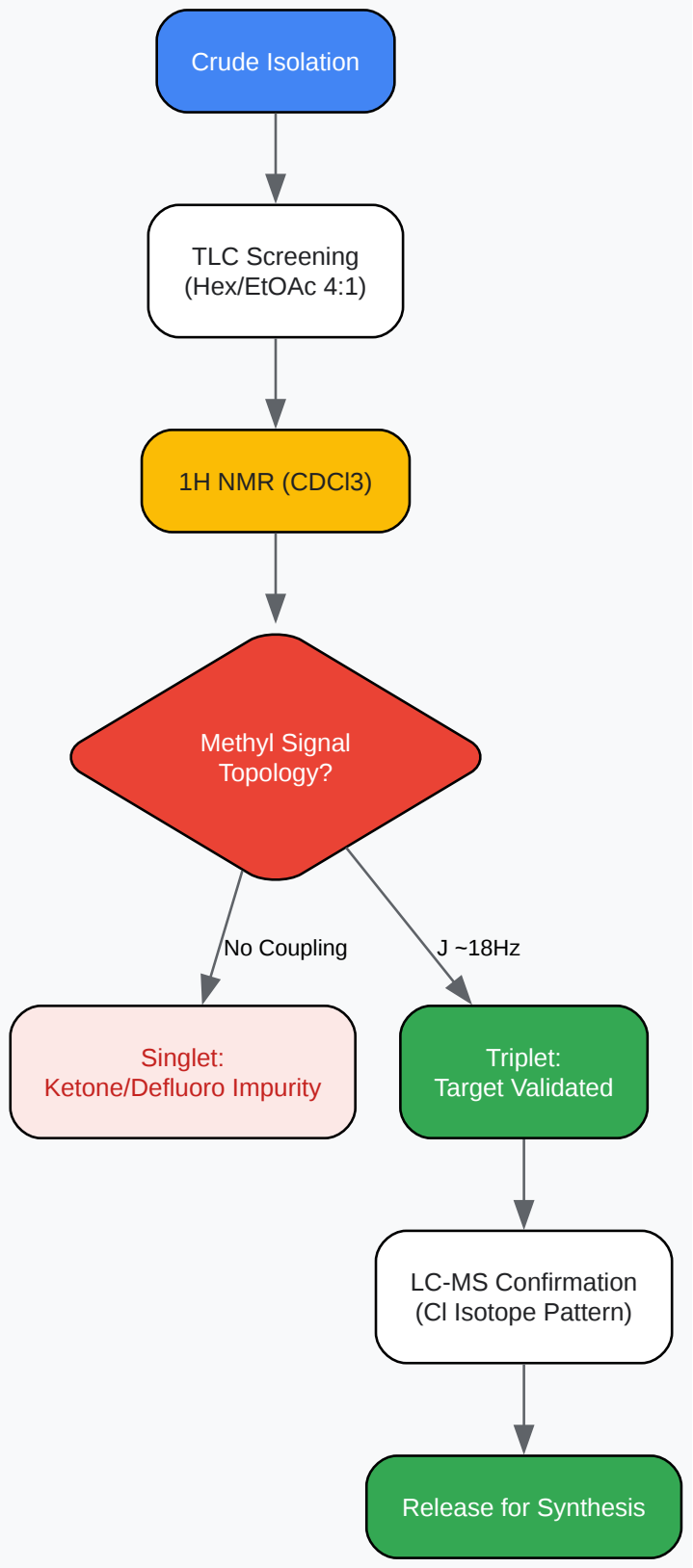
Experimental Protocols

Analytical Quality Control (QC) Workflow

The following workflow ensures the integrity of the intermediate before proceeding to downstream coupling reactions (e.g., Suzuki-Miyaura or

).

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Figure 2: Decision tree for validating the 1,1-difluoroethyl moiety via NMR coupling constants.

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Standard HPLC Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Pyrimidine absorption).

Synthesis Context

This compound is typically synthesized via the cyclization of fluorinated diketone equivalents or radical difluoroethylation of 2-chloropyrimidines.

- Precursor: 2,4-Dichloropyrimidine or 2-chloro-4-iodopyrimidine.
- Reagents: Sodium difluoroethanesulfinate (Langlois reagent) is often used for radical introduction of the

  or

  group under oxidative conditions [1].

References

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